

An In-Depth Technical Guide to the Fungicidal Activity Spectrum of Kresoxim-methyl

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Compound of Interest

Compound Name: Kresoxim-Methyl

Cat. No.: B3119233

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Introduction

Kresoxim-methyl is a broad-spectrum, mesostemic fungicide belonging to the strobilurin class.[1][2][3] Developed from a natural compound found in the wood-decaying fungus *Strobilurus tenacellus*, it offers protective, curative, and eradicated action against a wide array of fungal pathogens.[3] Its mode of action involves the inhibition of mitochondrial respiration in fungi, specifically by blocking the electron transport chain at the Cytochrome bc1 complex (Complex III).[1][4] This disruption of energy production ultimately leads to fungal cell death. This technical guide provides a comprehensive overview of the fungicidal activity spectrum of **Kresoxim-methyl**, presenting quantitative data, detailed experimental protocols, and visual representations of its mode of action and experimental workflows.

Spectrum of Fungicidal Activity

Kresoxim-methyl demonstrates efficacy against a broad range of economically important fungal pathogens across various classes, including Ascomycetes, Basidiomycetes, Deuteromycetes, and Oomycetes.[4] It is widely used in agriculture to control diseases on a variety of crops.[5]

Quantitative Data on Fungicidal Efficacy

The following tables summarize the in vitro efficacy of **Kresoxim-methyl** against several key plant pathogenic fungi. The data is presented as EC₅₀ (Effective Concentration to inhibit 50% of growth or germination) and MIC (Minimum Inhibitory Concentration) values.

Table 1: EC₅₀ Values of **Kresoxim-methyl** Against Various Fungal Pathogens

Fungal Species	Disease	Crop(s)	EC ₅₀ (µg/mL)	Assay Type	Reference(s)
Alternaria alternata	Brown Spot	Tobacco	1.05	Mycelial Growth Inhibition	[6]
Botrytis cinerea	Grey Mould	Strawberry, Apples	0.28 ± 0.09 (in presence of SHAM)	Spore Germination Inhibition	
Botrytis cinerea	Grey Mould	Strawberry, Apples	2.38 ± 0.21 (in presence of SHAM)	Mycelial Growth Inhibition	[7]
Fusarium kyushuense	-	-	1.79	Conidial Germination	[8]
Fusarium kyushuense	-	-	11.43	Mycelial Growth	[8]
Magnaporthe oryzae	Rice Blast	Rice	0.024–0.287	Mycelial Growth Inhibition	[9]
Magnaporthe oryzae	Rice Blast	Rice	0.012–0.105	Conidial Germination Inhibition	[9]
Plasmopara viticola	Downy Mildew	Grapes	>0.50 (low control)	Disease Incidence on Leaf Discs	
Venturia inaequalis	Apple Scab	Apples	0.014	Conidial Germination (in presence of SHAM)	[10]

Table 2: MIC and Percent Inhibition Data for **Kresoxim-methyl**

Fungal Species	Disease	Crop(s)	MIC (mM)	Percent Inhibition (%)	Concentration	Assay Type	Reference(s)
Aspergillus parasiticus	-	-	>0.5	-	-	Agar Plate Bioassay	[11]
Aspergillus flavus	-	-	>0.5	-	-	Agar Plate Bioassay	[11]
Colletotrichum truncatum	Anthraco- nose	Chilli	-	78.78	80 ppm	Mycelial Growth Inhibition	[12]
Phytophthora infestans	Late Blight	Tomato	-	67.82	80 ppm	Mycelial Growth Inhibition	[13][14]
Puccinia hemerocallidis	Daylily Rust	Daylily	-	Significant reduction in sporulation	-	In vivo	[15]
Erysiphe graminis	Powdery Mildew	Barley	-	100	2.0 µg/mL	Protective Activity	[16]
Pyricularia oryzae	Rice Blast	Rice	-	70.9 - 52.6	100% - 50% of recommended dose	Mycelial Growth Inhibition	[17]

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of fungicidal activity. The following sections provide step-by-step protocols for key in vitro assays.

Poisoned Food Technique

This method evaluates the effect of a fungicide on the mycelial growth of a fungus.

a. Principle: The test fungus is cultured on a growth medium (e.g., Potato Dextrose Agar - PDA) that has been amended with the fungicide at various concentrations. The inhibition of mycelial growth is measured relative to a control culture on a non-amended medium.[\[10\]](#)[\[15\]](#)

b. Detailed Methodology:

- Preparation of Fungicide Stock Solution: Prepare a stock solution of **Kresoxim-methyl** in a suitable solvent (e.g., dimethyl sulfoxide - DMSO or sterile distilled water).
- Preparation of Poisoned Media: Autoclave the growth medium (e.g., PDA) and allow it to cool to approximately 45-50°C. Add the required aliquots of the fungicide stock solution to the molten agar to achieve the desired final concentrations. Also, prepare a control medium with the solvent alone.
- Pouring Plates: Pour the amended and control media into sterile Petri dishes and allow them to solidify.
- Inoculation: Using a sterile cork borer, cut mycelial plugs (typically 5 mm in diameter) from the actively growing margin of a young fungal culture. Place one plug, mycelial side down, in the center of each agar plate.[\[10\]](#)
- Incubation: Incubate the plates at an optimal temperature for the test fungus (e.g., 25 ± 2°C) in the dark.
- Data Collection: Measure the colony diameter in two perpendicular directions at regular intervals (e.g., every 24 hours) until the fungus in the control plate reaches the edge of the plate.
- Calculation of Inhibition: Calculate the percentage of mycelial growth inhibition (MGI) using the following formula: $MGI (\%) = [(dc - dt) / dc] \times 100$ Where:

- d_c = average diameter of the fungal colony in the control plate
- d_t = average diameter of the fungal colony in the treated plate

Leaf Disc Bioassay

This assay is used to assess the efficacy of a fungicide in protecting host tissue from fungal infection.

a. Principle: Leaf discs from a susceptible host plant are treated with the fungicide and then inoculated with the target pathogen. The level of disease development is assessed after an incubation period.[\[18\]](#)[\[19\]](#)

b. Detailed Methodology:

- Plant Material: Grow healthy, susceptible host plants under controlled conditions. Select young, fully expanded leaves for the assay.
- Fungicide Treatment: Prepare a series of fungicide dilutions. Dip the leaf discs (typically 1-2 cm in diameter) in the fungicide solutions for a specified time (e.g., 30 seconds) or spray the solutions onto the leaf surface until runoff. Allow the discs to air dry. Control discs are treated with water or solvent only.
- Inoculation: Prepare a spore suspension of the pathogen of a known concentration (e.g., 1×10^5 spores/mL). Place a drop of the spore suspension onto the center of each leaf disc.
- Incubation: Place the inoculated leaf discs in a humid chamber (e.g., a Petri dish with moist filter paper) and incubate under conditions favorable for disease development (e.g., specific temperature and light/dark cycle).[\[18\]](#)
- Disease Assessment: After a suitable incubation period (e.g., 5-10 days), assess the disease severity on each disc. This can be done visually by estimating the percentage of the disc area covered by lesions or sporulation.
- Data Analysis: Calculate the percentage of disease control for each fungicide concentration compared to the untreated control.

Spore Germination Inhibition Assay

This assay determines the effect of a fungicide on the germination of fungal spores.

a. Principle: Fungal spores are incubated in a solution containing the fungicide, and the percentage of germinated spores is determined microscopically.[\[12\]](#)[\[20\]](#)[\[21\]](#)

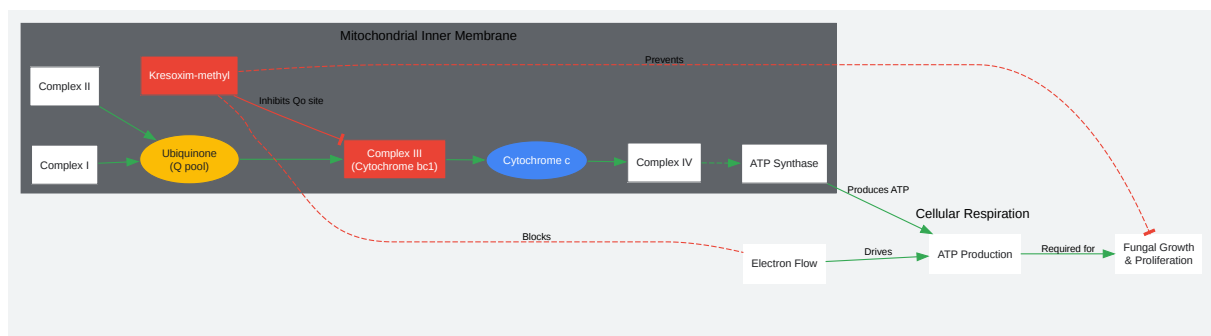
b. Detailed Methodology:

- **Spore Suspension Preparation:** Harvest spores from a fresh, sporulating culture of the fungus and suspend them in sterile distilled water or a germination-promoting buffer. Adjust the spore concentration to a desired level (e.g., 1×10^5 to 1×10^6 spores/mL) using a hemocytometer.
- **Fungicide Treatment:** Prepare a range of fungicide concentrations. Mix the spore suspension with the fungicide solutions in microtiter plates or on cavity slides. Include a control with no fungicide.
- **Incubation:** Incubate the slides or plates in a humid chamber at an optimal temperature for spore germination for a specific period (e.g., 6-24 hours).[\[21\]](#)
- **Microscopic Observation:** After incubation, place a drop of a stain that stops further germination (e.g., lactophenol cotton blue) on the spore suspension. Observe at least 100 spores per replicate under a microscope. A spore is considered germinated if the germ tube length is equal to or greater than the spore's diameter.[\[12\]](#)
- **Calculation of Inhibition:** Calculate the percentage of spore germination inhibition using the following formula: $\text{Inhibition (\%)} = [1 - (\text{Germination \% in treatment} / \text{Germination \% in control})] \times 100$

Visualizations

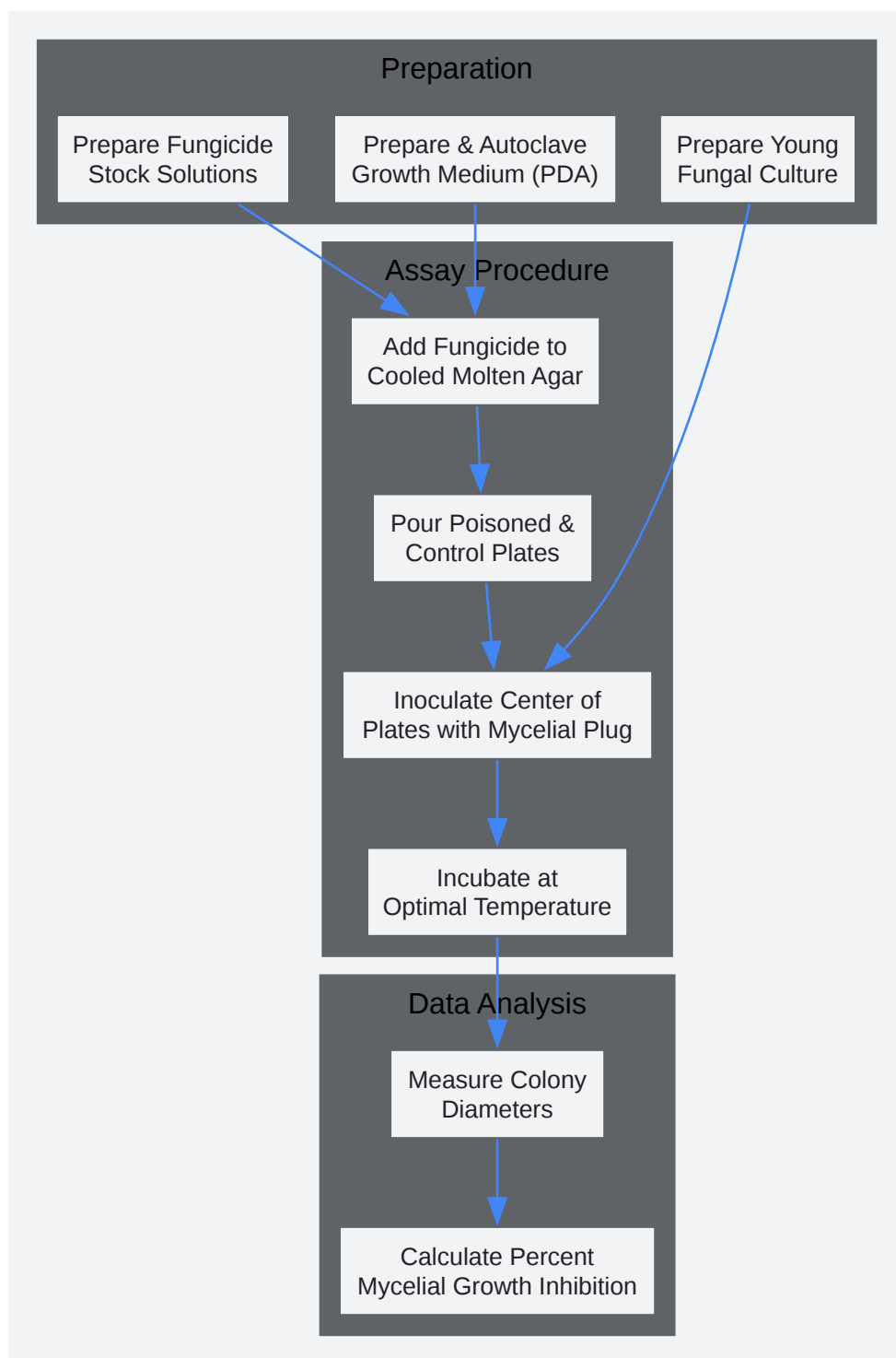
Signaling Pathway and Experimental Workflows

The following diagrams, created using the DOT language for Graphviz, illustrate the mode of action of **Kresoxim-methyl** and the general workflows for the described experimental protocols.



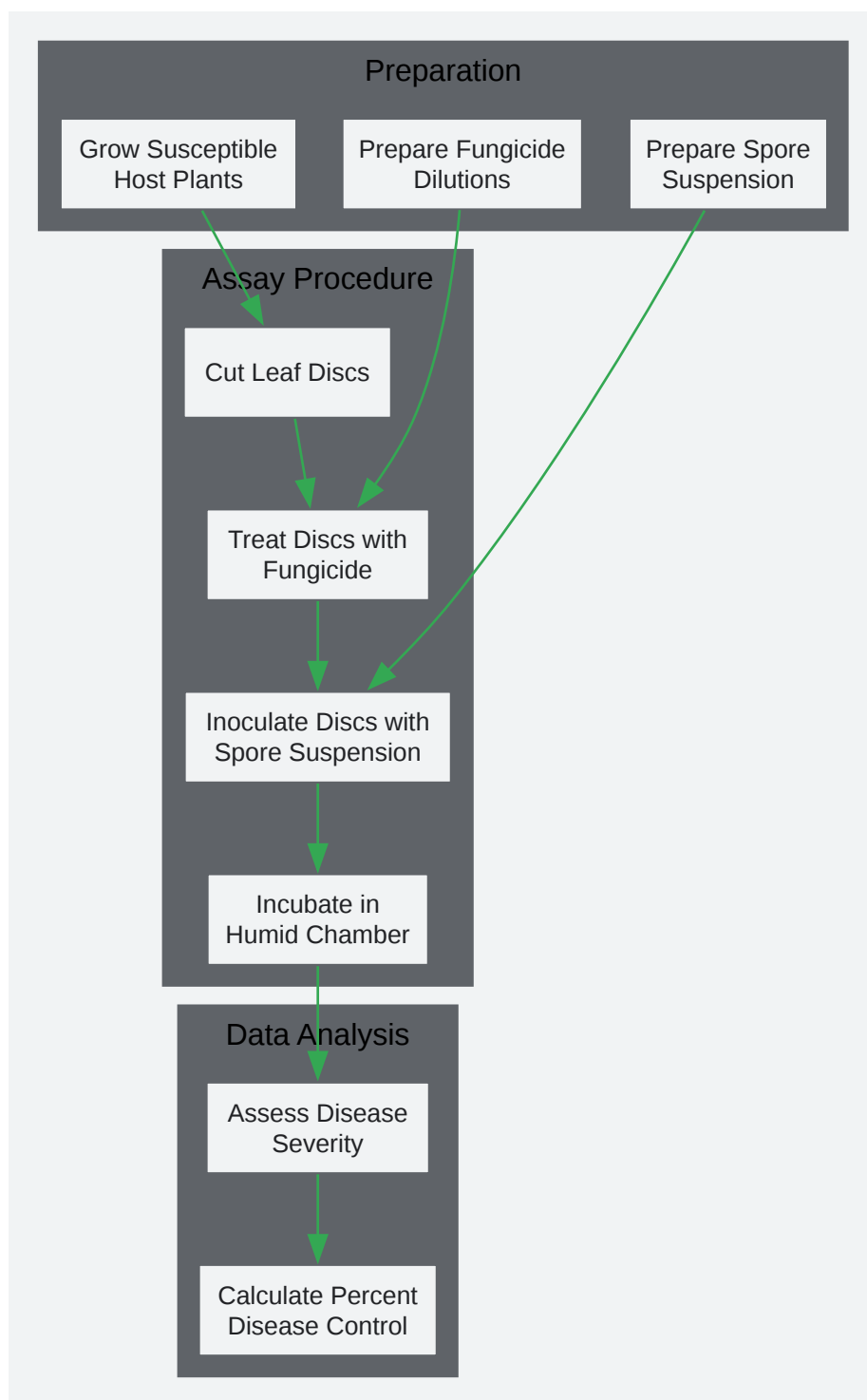
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Caption: Mode of action of **Kresoxim-methyl** in the fungal mitochondrial respiratory chain.



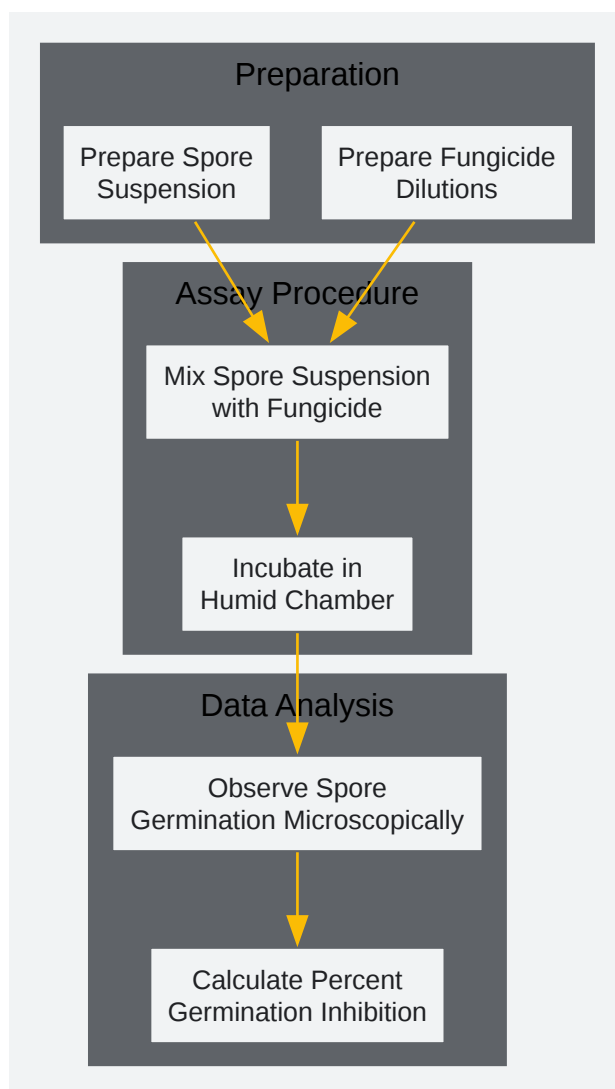
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Caption: General workflow for the Poisoned Food Technique.



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Caption: General workflow for the Leaf Disc Bioassay.



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Caption: General workflow for the Spore Germination Inhibition Assay.

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